

Polyporenic Acid C: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Polyporenic acid C

CAS No.: 465-18-9

Cat. No.: B1240876

[Get Quote](#)

An In-depth Exploration of a Bioactive Fungal Metabolite for Drug Discovery and Development

Introduction

Polyporenic acid C, a lanostane-type triterpenoid of fungal origin, has emerged as a molecule of significant interest within the scientific community.^[1] This guide, designed for researchers, scientists, and professionals in drug development, provides a comprehensive overview of its chemical identity, biological activities, and the technical methodologies pertinent to its study. As a Senior Application Scientist, the following sections synthesize detailed technical data with practical, field-proven insights to facilitate a deeper understanding and application of **Polyporenic acid C** in a research setting.

Part 1: Core Chemical and Physical Data

A foundational aspect of any rigorous scientific investigation is the precise identification of the molecule of interest. **Polyporenic acid C** is registered under the CAS number 465-18-9.^[2]

Table 1: Chemical Identifiers and Properties of **Polyporenic Acid C**

Identifier	Value	Source
CAS Number	465-18-9	PubChem[2]
Molecular Formula	C ₃₁ H ₄₆ O ₄	PubChem[2]
Molecular Weight	482.7 g/mol	PubChem[2]
IUPAC Name	(2R)-2- [(5R,10S,13R,14R,16R,17R)-1 6-hydroxy-4,4,10,13,14- pentamethyl-3-oxo- 1,2,5,6,12,15,16,17- octahydrocyclopenta[a]phenan thren-17-yl]-6-methyl-5- methylideneheptanoic acid	PubChem[2]

A comprehensive list of synonyms is crucial for exhaustive literature searches and unambiguous communication.

Table 2: Synonyms of **Polyporenic Acid C**

Synonym
16 α -hydroxy-24-methylene-3-oxo-lanosta-7,9(11)-dien-21-oic acid
UNII-8EC05EK77F
CHEMBL461276
HY-N2993
(16 α)-16-Hydroxy-24-methylene-3-oxolanosta-7,9(11)-dien-21-oic acid

Part 2: Mechanism of Action and Biological Activity

Polyporenic acid C has demonstrated noteworthy biological activities, particularly in the realms of oncology and metabolic regulation. A significant body of research has focused on its ability to induce apoptosis in cancer cells and its potential to modulate lipid metabolism.

Induction of Apoptosis in Cancer Cells

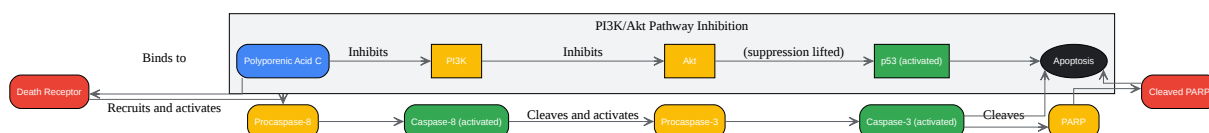
A key mechanism of action for **Polyporenic acid C**'s anti-cancer effects is the induction of apoptosis, or programmed cell death.^[1] Extensive studies, particularly in human non-small cell lung cancer (A549) cells, have elucidated a specific signaling cascade.^[1]

Death Receptor-Mediated Apoptotic Pathway:

Polyporenic acid C primarily activates the extrinsic, or death receptor-mediated, apoptotic pathway.^[1] This is in contrast to other lanostane-type triterpenoids that may act via the intrinsic mitochondrial pathway.^[1] The key steps in this pathway are:

- **Initiation:** The process is thought to be initiated by the binding of **Polyporenic acid C** to death receptors on the cell surface, although the specific receptor has not been definitively identified.
- **Caspase-8 Activation:** This binding leads to the recruitment of adaptor proteins and the subsequent cleavage and activation of procaspase-8.^[1]
- **Executioner Caspase Activation:** Activated caspase-8 directly cleaves and activates executioner caspases, such as procaspase-3.^[1]
- **Substrate Cleavage and Cell Death:** Activated caspase-3 then cleaves a variety of cellular substrates, including poly(ADP-ribose)-polymerase (PARP), leading to the characteristic morphological and biochemical hallmarks of apoptosis.^[1]

Diagram 1: Signaling Pathway of **Polyporenic Acid C**-Induced Apoptosis



[Click to download full resolution via product page](#)

Caption: **Polyporenic Acid C**-induced apoptosis pathway.

Furthermore, the apoptotic effects of **Polyporenic acid C** are augmented by its influence on other signaling pathways. It has been shown to suppress the PI3-kinase/Akt signaling pathway and enhance the activation of the tumor suppressor p53, both of which contribute to the induction of apoptosis.[1][3]

Modulation of Lipid Metabolism

In addition to its anti-cancer properties, **Polyporenic acid C** has demonstrated the ability to modulate lipid metabolism. In vivo studies using mouse models of high-fat diet-induced steatosis have shown that administration of **Polyporenic acid C** can reduce hepatic lipid accumulation. This suggests a potential therapeutic application in metabolic disorders.

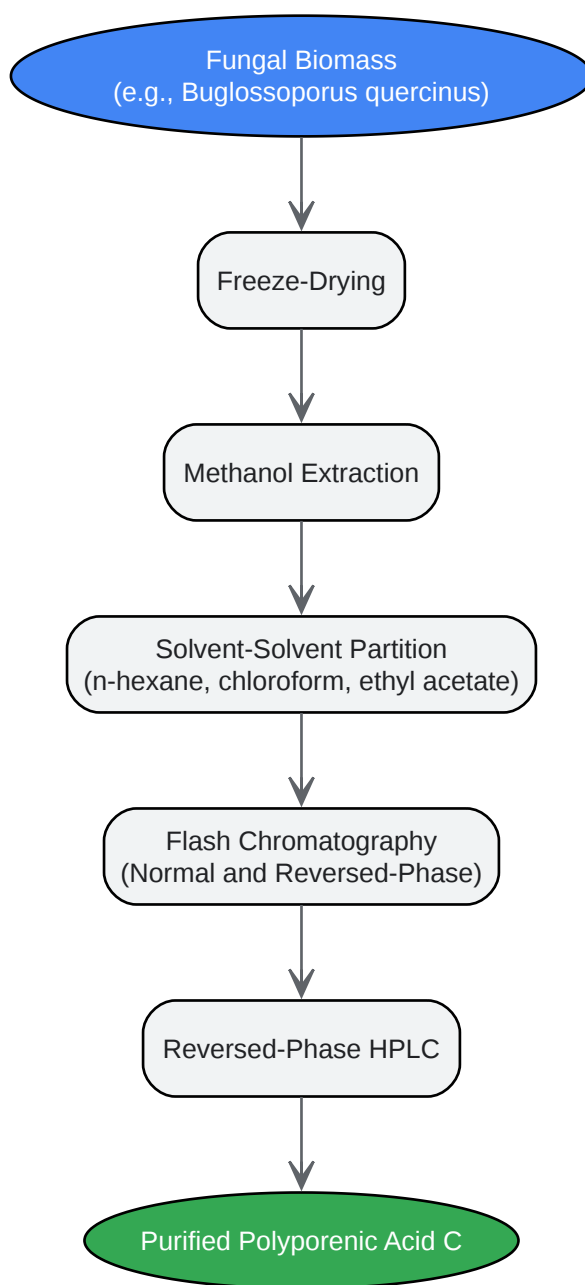
Part 3: Experimental Protocols and Methodologies

The following section provides an overview of established experimental protocols for the study of **Polyporenic acid C**. These are intended as a guide and may require optimization based on specific experimental conditions and resources.

Extraction and Purification from Fungal Sources

Polyporenic acid C is naturally produced by various fungi, including species of *Poria* and *Buglossoporus*. [2][4] The following is a generalized workflow for its extraction and purification.

Diagram 2: Workflow for Extraction and Purification of **Polyporenic Acid C**



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the extraction and purification of **Polyporenic Acid C**.

Step-by-Step Methodology:

- Preparation of Fungal Material: The fruiting bodies of the source fungus are collected and freeze-dried to remove water content.[4]

- **Extraction:** The dried fungal material is then extracted with methanol at room temperature.^[4] This initial extraction yields a crude extract containing a mixture of compounds.
- **Solvent-Solvent Partitioning:** The crude extract is subjected to a series of solvent-solvent partitions using solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.^[4] This step helps to separate compounds based on their polarity, with **Polyporenic acid C** typically partitioning into the less polar fractions.
- **Chromatographic Purification:** The fraction enriched with **Polyporenic acid C** is further purified using a combination of chromatographic techniques. This often involves multiple steps of normal and reversed-phase flash chromatography.^[4]
- **High-Performance Liquid Chromatography (HPLC):** The final purification is typically achieved using reversed-phase HPLC, which provides high resolution and yields a highly purified sample of **Polyporenic acid C**.^[4]
- **Structural Elucidation:** The identity and purity of the isolated **Polyporenic acid C** are confirmed using spectroscopic methods, including 1D and 2D Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).^[2]

In Vitro Bioactivity Assays

The anti-cancer activity of **Polyporenic acid C** is commonly assessed using a variety of in vitro cell-based assays.

Cell Proliferation/Cytotoxicity Assay (MTT Assay):

This colorimetric assay is a standard method for assessing the cytotoxic effects of a compound on cancer cell lines.

Protocol:

- **Cell Seeding:** Cancer cells (e.g., A549) are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with a range of concentrations of **Polyporenic acid C** (e.g., 0-100 μ M) and incubated for a specified period (e.g., 24, 48, 72

hours).

- **MTT Addition:** After the incubation period, a solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well.
- **Formazan Solubilization:** Viable cells with active mitochondrial reductases will reduce the yellow MTT to a purple formazan product. A solubilizing agent (e.g., DMSO or SDS) is then added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the formazan solution is measured using a microplate reader at a specific wavelength (typically around 570 nm). The absorbance is directly proportional to the number of viable cells.
- **IC₅₀ Determination:** The half-maximal inhibitory concentration (IC₅₀), the concentration of the compound that inhibits cell growth by 50%, is calculated from the dose-response curve.

Part 4: Quantitative Data

The following table summarizes some of the reported quantitative data for the biological activity of **Polyporenic acid C** and related compounds.

Table 3: In Vitro Bioactivity of **Polyporenic Acid C** and Related Compounds

Compound	Cell Line	Assay	IC ₅₀ Value	Reference
Polyporenic acid C	A549 (Human Lung Carcinoma)	Cytotoxicity	19.8 μ M	[3]
Polyporenic acid C	CCRF-CEM (Human T-cell Leukemia)	Antiproliferative	25.5 μ M	[3]
Polyporenic acid C	HL-60 (Human Promyelocytic Leukemia)	Antiproliferative	31.8 μ M	[3]
Polyporenic acid C	K562 (Human Chronic Myelogenous Leukemia)	Antiproliferative	26.3 μ M	[3]
Polyporenic acid C	MOLT-4 (Human T-cell Leukemia)	Antiproliferative	27.6 μ M	[3]
Lanostane triterpenes (general)	Colo 320 (Human Colon Adenocarcinoma)	Antiproliferative	20.7–106.2 μ M	[2]

Conclusion

Polyporenic acid C represents a promising natural product with well-defined anti-cancer and potential metabolic regulatory properties. Its mechanism of action, centered on the induction of apoptosis via the death receptor pathway, provides a solid foundation for further investigation and potential therapeutic development. The methodologies outlined in this guide offer a starting point for researchers seeking to explore the multifaceted biological activities of this intriguing fungal metabolite. As with any natural product-based research, careful attention to extraction, purification, and rigorous bio-assay validation is paramount to obtaining reproducible and meaningful results.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 9805290, **Polyporenic acid C**. Retrieved from [[Link](#)].
- Ling, H., Zhou, L., Jia, X., et al. (2009). **Polyporenic acid C** induces caspase-8-mediated apoptosis in human lung cancer A549 cells. Molecular Carcinogenesis, 48(6), 498-507. Retrieved from [[Link](#)].
- Jakubczyk, D., et al. (2023). Polyporenic Acids from the Mushroom Buglossoporus quercinus Possess Chemosensitizing and Efflux Pump Inhibitory Activities on Colo 320 Adenocarcinoma Cells. Journal of Fungi, 9(9), 923. Retrieved from [[Link](#)].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Polyporenic acid C induces caspase-8-mediated apoptosis in human lung cancer A549 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Polyporenic Acid C: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1240876/docs#polyporenic-acid-c-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)